

coordination chemistry of bis(N-methylimidazole-2-yl)methane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *bis(N-methylimidazole-2-yl)methane*

Cat. No.: B050203

[Get Quote](#)

An In-depth Technical Guide to the Coordination Chemistry of **Bis(N-methylimidazole-2-yl)methane**

Abstract

Bis(N-methylimidazole-2-yl)methane is a versatile N-heterocyclic bidentate N,N'-donor ligand that has garnered significant interest in coordination chemistry. Its flexible methylene bridge allows it to adopt various conformations, enabling it to function as either a chelating agent for a single metal center or a bridging ligand between two metal ions.[1] This adaptability results in a diverse range of coordination complexes with varied geometries and properties. This guide provides a comprehensive overview of the synthesis, coordination behavior, and characterization of **bis(N-methylimidazole-2-yl)methane** and its metal complexes, targeting researchers, scientists, and professionals in drug development.

Ligand Properties and Synthesis

Bis(N-methylimidazole-2-yl)methane, also known as bis(1-methyl-1H-imidazol-2-yl)methane, consists of two N-methylimidazole rings linked by a central methylene group.[1] The imidazole moiety is a crucial component in many biological systems, most notably in the amino acid histidine, making its synthetic analogues valuable for bioinorganic studies.[1]

Physicochemical Properties

The fundamental properties of the ligand are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ N ₄	[2][3]
Molecular Weight	176.22 g/mol	[1][2]
CAS Number	124225-99-6	[1][2][3]
IUPAC Name	1-methyl-2-[(1-methylimidazol-2-yl)methyl]imidazole	[2]
Topological Polar Surface Area	35.6 Å ²	[2]

Synthesis of Bis(N-methylimidazole-2-yl)methane

A common and effective method for synthesizing the ligand is through the alkylation of N-methylimidazole.[1] This approach leverages the nucleophilic character of the imidazole ring to form the central methylene bridge.

Experimental Protocol: Ligand Synthesis via Alkylation

Objective: To synthesize **bis(N-methylimidazole-2-yl)methane**.

Materials:

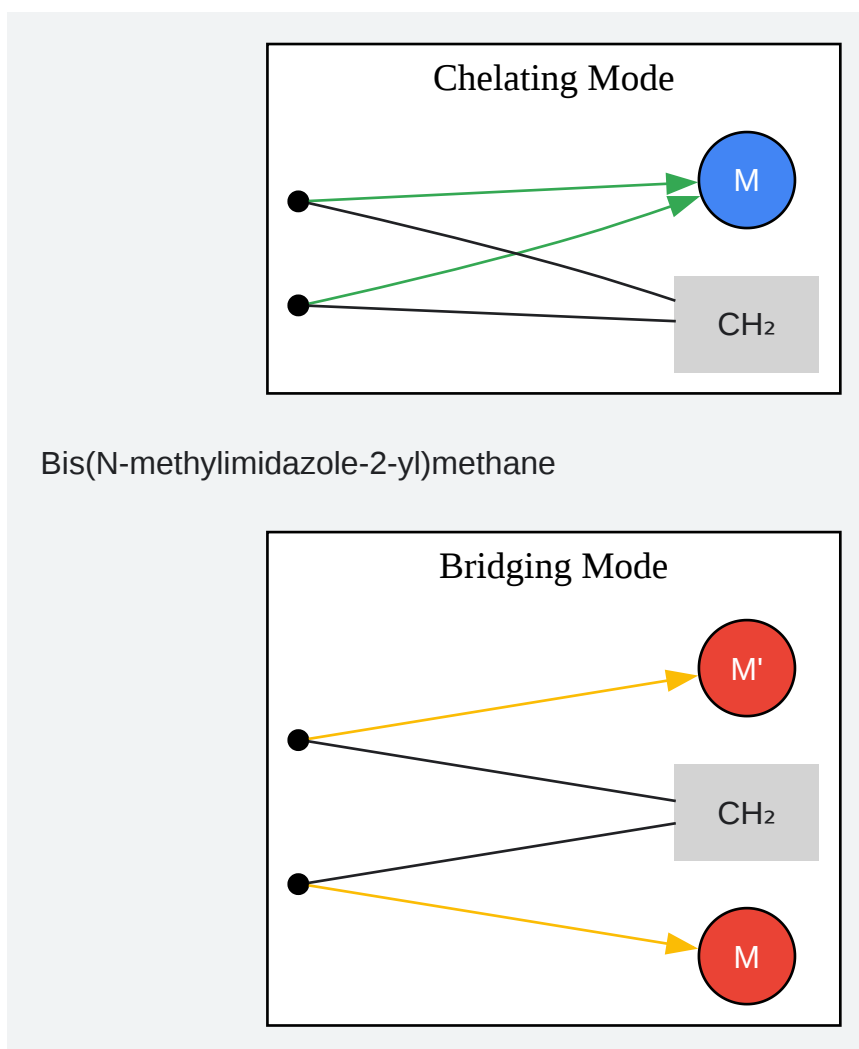
- N-methylimidazole
- Dichloromethane (or another suitable methylene source)
- Strong base (e.g., Sodium Hydride, NaH)
- Anhydrous solvent (e.g., Tetrahydrofuran, THF)
- Deionized water
- Organic solvent for extraction (e.g., Ethyl acetate)
- Drying agent (e.g., Anhydrous Magnesium Sulfate, MgSO₄)

Procedure:

- In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve N-methylimidazole in anhydrous THF.
- Cool the solution in an ice bath (0 °C).
- Carefully add a stoichiometric amount of a strong base (e.g., NaH) portion-wise to deprotonate the imidazole ring, forming the corresponding anion.
- Allow the mixture to stir at room temperature for 1 hour after the addition is complete.
- Slowly add a half-molar equivalent of dichloromethane to the solution.
- Reflux the reaction mixture for 24-48 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction to room temperature and cautiously quench with deionized water.
- Extract the aqueous layer multiple times with an organic solvent such as ethyl acetate.
- Combine the organic layers and dry over anhydrous MgSO₄.
- Filter the mixture and remove the solvent under reduced pressure using a rotary evaporator.
- Purify the resulting crude product by column chromatography or crystallization to obtain pure **bis(N-methylimidazole-2-yl)methane**.

Coordination Chemistry and Structural Diversity

The flexible nature of the methylene linker in **bis(N-methylimidazole-2-yl)methane** allows it to coordinate to metal ions in two primary modes: as a chelating bidentate ligand to a single metal or as a bridging ligand connecting two metal centers.^{[1][4]} This versatility gives rise to a wide array of coordination complexes with metals from across the transition series, including copper, ruthenium, iron, and lanthanides.^[1] The resulting coordination geometry can range from distorted trigonal planar to tetrahedral or octahedral, depending on the metal ion, its oxidation state, and the presence of other coordinating ligands.^{[1][4]}



[Click to download full resolution via product page](#)

Caption: Coordination modes of **bis(N-methylimidazole-2-yl)methane**.

Representative Coordination Complexes

- Copper(I): A dinuclear Cu(I) complex, --INVALID-LINK--2, has been synthesized and structurally characterized. In this compound, each Cu(I) ion exhibits a distorted trigonal-planar geometry, coordinated by nitrogen atoms from both chelating and bridging **bis(N-methylimidazole-2-yl)methane** ligands.[4]
- Ruthenium(II): A ruthenium(II) carbonyl complex, [Ru(BIM)(CO)₂Cl₂] (where BIM is bis(N-methylimidazol-2-yl)methane), demonstrates an octahedral geometry around the ruthenium center.[1]

- Lanthanides: The methylimidazolyl moiety has been shown to participate in the formation of stable, high-coordinate lanthanide complexes. For example, a related tripodal ligand incorporating a (1-methylimidazol-2-yl)methyl group forms ten-coordinate complexes with Pr(III), Nd(III), Sm(III), and Tb(III).^[1]

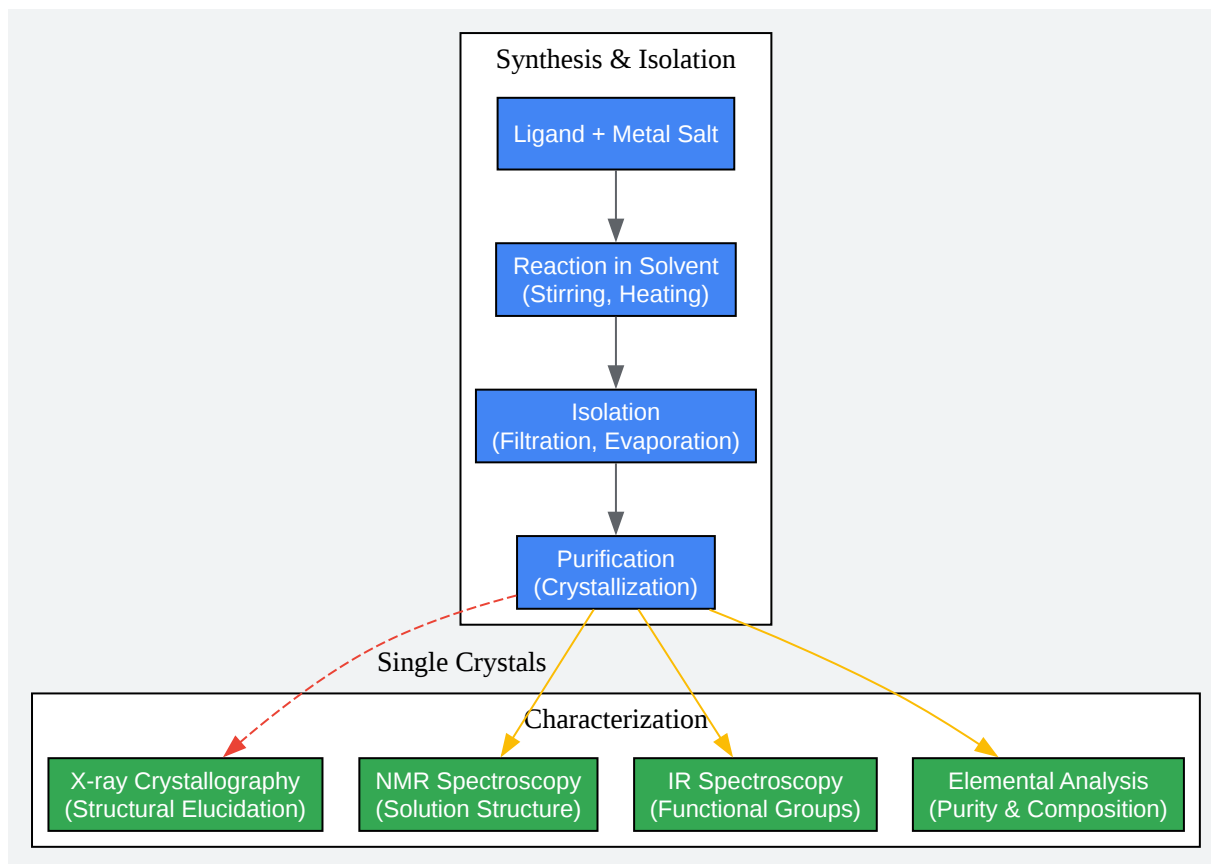
Crystallographic Data

The structural parameters obtained from X-ray crystallography provide definitive insights into the geometry of these complexes.

Compound	Crystal System	Space Group	Key Bond Lengths / Angles	Centroid-Centroid Distances (Å)	Ref
--INVALID-LINK-- ₂	-	-	Distorted trigonal-planar Cu(I)	3.445(2) and 3.547(2) (Intramolecular π - π stacking)	^[4]
[Ru(BIM)(CO) ₂ Cl ₂]	-	-	Octahedral Ru(II) center	-	^[1]

Synthesis and Characterization Workflow

The development and study of new coordination compounds follow a systematic workflow, from synthesis to comprehensive characterization.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for complex synthesis and characterization.

Experimental Protocol: Synthesis of a Ruthenium(II) Complex

Objective: To synthesize $[\text{Ru}(\text{BIM})(\text{CO})_2\text{Cl}_2]$, a representative octahedral complex.

Materials:

- **Bis(N-methylimidazole-2-yl)methane (BIM)**

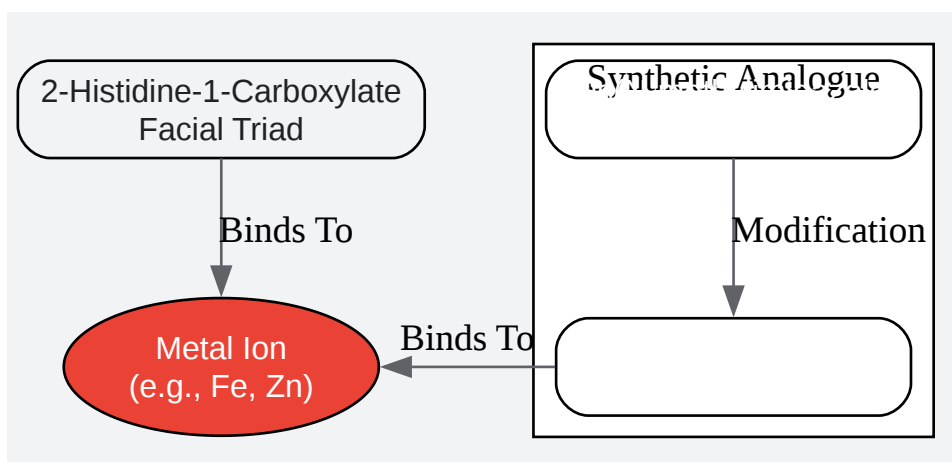
- A suitable Ruthenium(II) starting material (e.g., $[\text{Ru}(\text{CO})_2\text{Cl}_2]_n$)
- Anhydrous, deoxygenated solvent (e.g., Methanol or Acetonitrile)

Procedure:

- In a Schlenk flask under an inert atmosphere, suspend the Ruthenium(II) starting material in the chosen anhydrous solvent.
- In a separate flask, dissolve one molar equivalent of **bis(N-methylimidazole-2-yl)methane** ligand in the same solvent.
- Transfer the ligand solution to the flask containing the ruthenium precursor via cannula.
- Stir the reaction mixture at room temperature or with gentle heating for several hours until the starting material is consumed (monitor by color change or TLC).
- Reduce the solvent volume under vacuum until precipitation of the product is observed.
- Collect the solid product by filtration, wash with a small amount of cold solvent, and then with a non-polar solvent like diethyl ether.
- Dry the resulting complex under vacuum.
- Single crystals suitable for X-ray diffraction can often be obtained by slow evaporation of a saturated solution or by vapor diffusion.

Bioinorganic Relevance and Potential Applications

The structural similarity of the bis(imidazole) core to the 2-histidine-1-carboxylate facial triad found in the active sites of many non-heme iron enzymes makes these ligands excellent candidates for developing biomimetic models.^[5] By modifying the methylene bridge to include a carboxylate group, ligands can be designed to more closely mimic these enzymatic active sites.^{[1][5]}



[Click to download full resolution via product page](#)

Caption: Mimicking the 2-His-1-carboxylate facial triad with modified ligands.

The resulting metal complexes are being investigated for a range of applications:

- Drug Development: Imidazole derivatives are known to possess a wide range of biological activities.[1] Preliminary studies suggest that complexes of **bis(N-methylimidazole-2-yl)methane** and its analogues may have antimicrobial and anticancer properties.[1] Molecular docking can be used to screen these compounds against biological targets.[1]
- Materials Science: The ability of this ligand to act as a bridge is being exploited in the construction of coordination polymers, which are under investigation for their potential magnetic, optical, or catalytic properties.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. bis(N-methylimidazole-2-yl)methane | 124225-99-6 | Benchchem [benchchem.com]
2. bis(N-methylimidazole-2-yl)methane | C₉H₁₂N₄ | CID 10080906 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. [echemi.com \[echemi.com\]](https://pubchem.ncbi.nlm.nih.gov/compound/1-methylimidazole)
- 4. $\{\mu\text{-Bis(1-methylimidazol-2-yl)methane-}\kappa^2\text{N } 3\text{:N } 3'\}\text{bis}\{[(1\text{-methylimidazol-2-yl)methane-}\kappa^2\text{N } 3\text{:N } 3']\text{copper(I)}\}$ bis(trifluoromethanesulfonate) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/1-methylimidazole)]
- 5. [researchgate.net \[researchgate.net\]](https://pubchem.ncbi.nlm.nih.gov/compound/1-methylimidazole)
- To cite this document: BenchChem. [coordination chemistry of bis(N-methylimidazole-2-yl)methane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b050203#coordination-chemistry-of-bis-n-methylimidazole-2-yl-methane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com